

Enantiomers and

Compound of Interest

Compound Name: Coumachlor-d4
Cat. No.: B15541142

For Researchers, Scientists, and Drug Development Professionals

Abstract

Coumachlor, a first-generation anticoagulant rodenticide, possesses a chiral center and therefore exists as a pair of enantiomers. While commercially comprehensive overview of the enantiomeric properties of Coumachlor, including its mechanism of action, methods for enantioselective synthesis and development and toxicology, highlighting the importance of stereospecific investigation of this compound.

Introduction to Coumachlor and its Chirality

Coumachlor, with the chemical name 3-[1-(4-chlorophenyl)-3-oxobutyl]-4-hydroxy-2H-1-benzopyran-2-one, is a synthetic derivative of 4-hydroxycoum the carbon atom in the 3-position side chain, leading to the existence of two non-superimposable mirror images: the (R)- and (S)-enantiomers.

Typically, Coumachlor is produced and used as a racemic mixture, containing equal amounts of both enantiomers.[4] However, it is well-established for instance, the (S)-enantiomer of warfarin is three to five times more potent as an anticoagulant than its (R)-counterpart. This underscores the critical notation.

Mechanism of Action: Inhibition of Vitamin K Epoxide Reductase

The anticoagulant effect of Coumachlor, like other coumarin derivatives, stems from its role as a vitamin K antagonist. Specifically, it inhibits the enzyr several clotting factors (II, VII, IX, and X) in the liver.

By blocking VKOR, Coumachlor leads to a depletion of reduced vitamin K, thereby impairing the synthesis of functional, carboxylated coagulation fac

The interaction between coumarin anticoagulants and VKOR is a key determinant of their potency. It is highly probable that the R- and S-enantiomers Coumachlor against VKOR are not currently available in the public domain.

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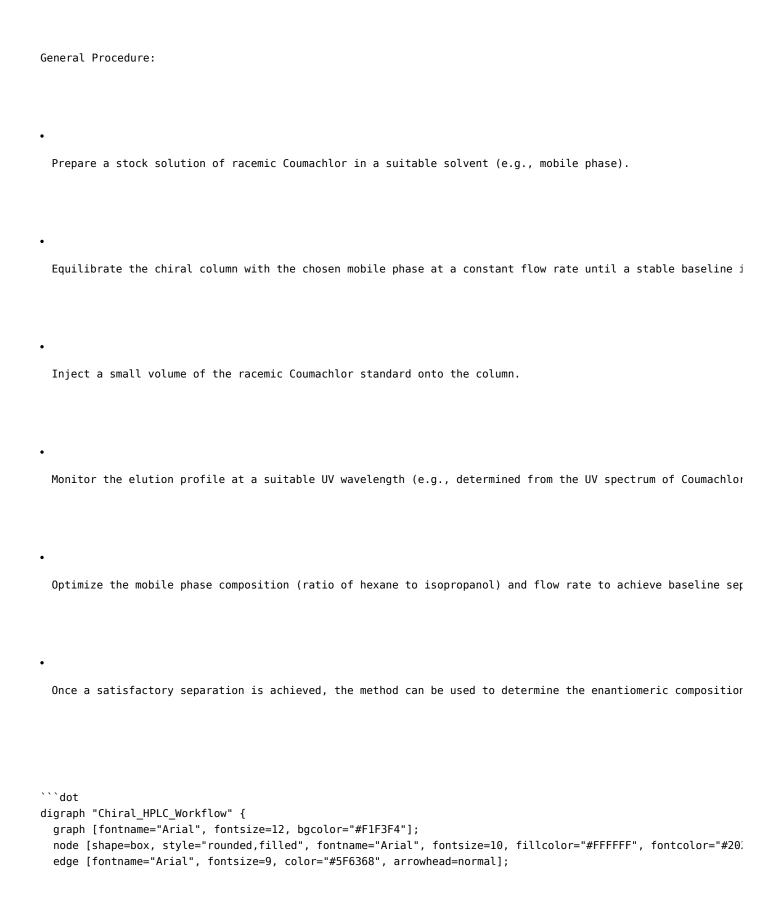
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Caption: Workflow for the asymmetric synthesis of Coumachlor.
Chiral Separation of Coumachlor Enantiomers by HPLC
The separation of Coumachlor enantiomers can be achieved using chiral High-Performance Liquid Chromatography
Instrumentation and Materials:
 HPLC system with a UV detector
 Chiral column (e.g., polysaccharide-based such as Chiralcel OD-H or Chiralpak AD-H)
 Mobile phase: A mixture of n-hexane and isopropanol is a common starting point for normal-phase chiral separ
 Racemic Coumachlor standard
 Samples of enantiomerically enriched Coumachlor (if available)
```











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```
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}
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References

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